

# Maltobionic Acid: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Maltobionic acid

Cat. No.: B1224976

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**Maltobionic acid**, a polyhydroxy bionic acid, is gaining significant attention in the fields of cosmetics, pharmaceuticals, and food science due to its multifaceted beneficial properties. This technical guide provides an in-depth overview of its core chemical identity, physicochemical properties, synthesis methodologies, mechanisms of action, and relevant experimental protocols for researchers, scientists, and drug development professionals.

## Core Identity

- CAS Number: 534-42-9[1][2][3][4][5]
- Molecular Formula: C<sub>12</sub>H<sub>22</sub>O<sub>12</sub>
- IUPAC Name: (2R,3R,4R,5R)-2,3,5,6-tetrahydroxy-4-[(2R,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxyhexanoic acid
- Synonyms: 4-O- $\alpha$ -D-Glucopyranosyl-D-gluconic acid

## Physicochemical Properties

A summary of the key physicochemical properties of **Maltobionic acid** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Weight	358.30 g/mol	
Appearance	White crystalline powder	
Melting Point	155-157 °C (decomposes)	
Density (Predicted)	1.79 ± 0.1 g/cm <sup>3</sup>	
Boiling Point (Predicted)	864.7 ± 65.0 °C	
pKa	3.8	
Water Solubility (Predicted)	207 g/L	

## Synthesis and Production

**Maltobionic acid** is primarily produced through the oxidation of maltose, which can be achieved via chemical or enzymatic methods.

- **Chemical Synthesis:** This route involves the oxidation of maltose using chemical catalysts. Historically, various oxidizing agents have been employed for the chemical oxidation of disaccharides to their corresponding aldobionic acids. Heterogeneous catalysis, utilizing catalysts like gold supported on titanium dioxide (Au/TiO<sub>2</sub>) or alumina, has been explored as an alternative. However, chemical synthesis methods can present challenges such as the use of costly and potentially hazardous metal catalysts and the formation of unwanted byproducts.
- **Enzymatic Synthesis:** This method is often preferred as it is considered a cleaner technology, operating under milder process conditions with less residue formation. One notable enzymatic approach utilizes the enzyme complex glucose-fructose oxidoreductase/glucono-δ-lactonase from the bacterium *Zymomonas mobilis*. Another method involves the use of quinoprotein glucose dehydrogenase (GDH) from *Pseudomonas taetrolens*. Genetically engineered *P. taetrolens* has been shown to achieve high-level production of **maltobionic acid** from high-maltose corn syrup, an inexpensive substrate.

## Mechanism of Action and Applications

**Maltobionic acid** exhibits several beneficial properties that make it a valuable ingredient in various applications, particularly in skincare and cosmetics.

- **Gentle Exfoliation:** As a polyhydroxy acid (PHA), it promotes gentle exfoliation by weakening the bonds between keratinocytes in the stratum corneum, aiding in the removal of dead skin cells. Its larger molecular weight compared to alpha hydroxy acids (AHAs) results in slower skin penetration, leading to primarily surface-level action and a reduced risk of irritation.
- **Moisturization and Skin Barrier Enhancement:** **Maltobionic acid** is a potent humectant, capable of strongly attracting and binding water due to its numerous hydroxyl groups. This action enhances skin hydration, elasticity, and softness. It also forms a protective film on the skin's surface, reducing water loss and strengthening the skin's natural barrier function.
- **Antioxidant and Anti-Aging Effects:** It functions as an antioxidant by scavenging free radicals and chelating metal ions that can promote oxidative stress. By inhibiting matrix metalloproteinase (MMP) enzymes, it helps to protect against the degradation of collagen, a key factor in skin aging. Clinical studies have shown that topical application of an 8% **maltobionic acid** cream can improve skin elasticity, firmness, texture, and reduce the appearance of fine lines and wrinkles. Histological studies have demonstrated an increase in epidermal thickness and glycosaminoglycan (GAG) staining with its use.
- **Other Applications:** Beyond cosmetics, **maltobionic acid** is explored for its potential in the food and pharmaceutical industries. Calcium maltobionate is considered a potential soluble calcium source for food and pharmaceutical products. It has also been used in organ preservation solutions due to its ability to inhibit hydroxyl radical production. Furthermore, it has shown antimicrobial potential against several bacteria.

## Experimental Protocols

### Enzymatic Production and Purification of Maltobionic Acid

The following protocol is a generalized methodology based on enzymatic synthesis and subsequent purification.

- **Enzymatic Bioconversion:**

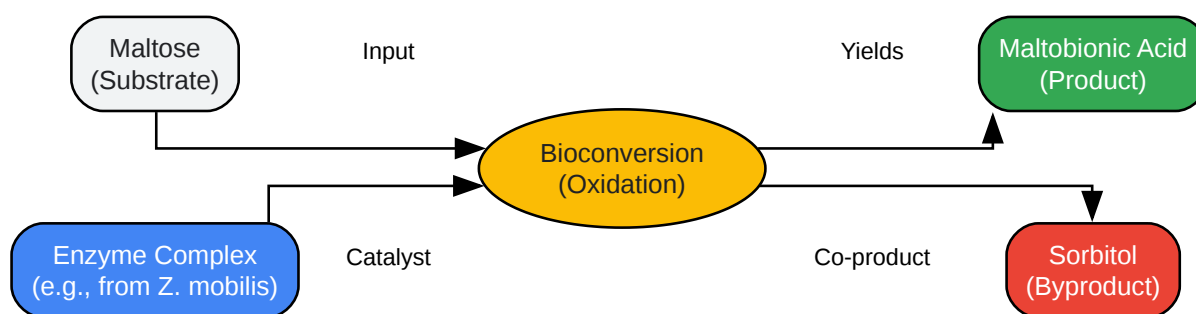
- Prepare a solution of maltose or high-maltose syrup.
- Introduce the enzymatic complex, for instance, from *Zymomonas mobilis* or genetically engineered *Pseudomonas taetrolens*.
- Maintain the reaction under optimized conditions of temperature and pH. The pH is often controlled by the addition of a base like NaOH, which results in the formation of the salt (e.g., sodium maltobionate).
- Monitor the conversion of maltose to maltobionate over time.
- Conversion of Sodium Maltobionate to **Maltobionic Acid**:
  - To convert the salt form to the acid form, an ion exchange method can be employed.
  - A strong acid cationic resin (e.g., Amberlite IRA-120) is first washed with distilled water and then activated with an acid solution (e.g., 1.0 M HCl).
  - The solution containing sodium maltobionate is passed through the activated resin column, where sodium ions are exchanged for hydrogen ions, yielding **maltobionic acid**.
- Purification by Crystallization:
  - The resulting **maltobionic acid** solution can be concentrated.
  - Crystallization is induced by the addition of a solvent such as methanol.
  - Evaluations have shown that using 80% methanol with two sequential precipitations can be effective in separating **maltobionic acid** from byproducts like sorbitol.
  - The resulting crystals are collected, washed, and dried.

## In Vitro Cytotoxicity and Cytoprotection Assay

- Cell Culture:
  - Human Embryonic Kidney (HEK-293) cells are cultured in appropriate media in 96-well plates and incubated for 24 hours.

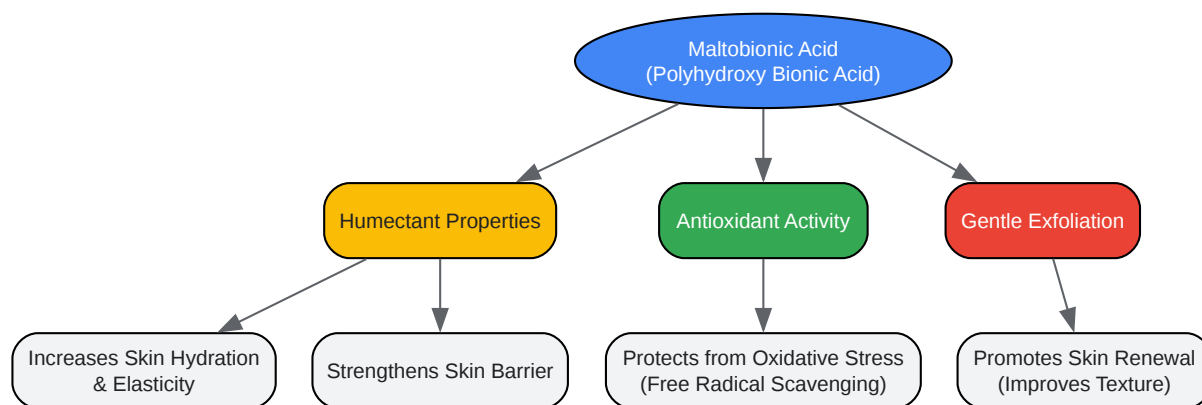
- Treatment:
  - Cells are treated with varying concentrations of **maltobionic acid** (up to 500 µg/mL) for a specified duration (e.g., 30 minutes).
  - For cytoprotection studies, after treatment with **maltobionic acid**, an oxidative stressor like hydrogen peroxide (H<sub>2</sub>O<sub>2</sub>) is added, and the cells are incubated for another 24 hours.
- Cell Viability Assessment:
  - Cell viability is assessed using the MTT assay (thiazolyl blue tetrazolium bromide).
  - The absorbance is measured to determine the percentage of viable cells compared to control groups.

## Visualizations



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Caption: Enzymatic conversion of maltose to **maltobionic acid**.



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Caption: Key mechanisms of action of **maltobionic acid** on the skin.

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